

Physicochemical Properties of Benzyl-PEG8alcohol: A Technical Guide

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Compound of Interest		
Compound Name:	Benzyl-PEG8-alcohol	
Cat. No.:	B1528968	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **Benzyl-PEG8-alcohol**. This molecule is a monodisperse polyethylene glycol (PEG) derivative containing a benzyl ether at one terminus and a hydroxyl group at the other, making it a valuable bifunctional linker in bioconjugation, drug delivery, and proteomics, particularly as a component in Proteolysis Targeting Chimeras (PROTACs).

Core Chemical and Physical Properties

Benzyl-PEG8-alcohol, with the CAS number 477775-73-8, is a well-defined chemical entity. Its structure consists of a benzyl group attached to an octaethylene glycol chain, terminating in a primary alcohol. This amphipathic nature, combining a hydrophobic benzyl group with a hydrophilic PEG chain, influences its solubility and interaction with biological systems.

Identification and Structure



Property	Value	Source
IUPAC Name	2-[2-[2-[2-[2-[2-(2-phenylmethoxyethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethoxy]ethoxy]ethanol	[1]
Synonyms	1-Phenyl-2,5,8,11,14,17,20,23- octaoxapentacosan-25-ol, Octaethylene glycol monobenzyl ether, BnO-PEG8- OH	[1]
CAS Number	477775-73-8	[1]
Molecular Formula	C23H40O9	[1]
Molecular Weight	460.6 g/mol	[1]
Canonical SMILES	C1=CC=C(C=C1)COCCOCCO CCOCCOCCOCCOCCOCCO	[1]

Computed Physicochemical Data

While extensive experimental data for **Benzyl-PEG8-alcohol** is not readily available in public literature, computational models provide valuable insights into its properties.



Property	Computed Value	Source
XLogP3	0.8	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	9	PubChem
Rotatable Bond Count	25	PubChem
Exact Mass	460.267233 g/mol	[1]
Monoisotopic Mass	460.267233 g/mol	[1]
Topological Polar Surface Area	109 Ų	PubChem
Heavy Atom Count	32	PubChem

Physical State and Solubility

Based on the properties of similar PEG compounds and the parent compound, benzyl alcohol, **Benzyl-PEG8-alcohol** is expected to be a liquid at room temperature. Its amphipathic structure suggests solubility in a range of solvents. The hydrophilic PEG chain confers solubility in water and other polar solvents, while the benzyl group provides solubility in some organic solvents.

- Appearance: Expected to be a colorless to pale yellow liquid.
- Solubility: Soluble in water, ethanol, methanol, and other polar organic solvents. Solubility in nonpolar organic solvents is expected to be limited.

Experimental Protocols for Physicochemical Characterization

Due to the limited availability of specific experimental data for **Benzyl-PEG8-alcohol**, this section outlines general methodologies commonly employed for the characterization of PEGylated molecules. These protocols are foundational for any researcher aiming to verify the identity, purity, and physicochemical properties of this compound.



Nuclear Magnetic Resonance (NMR) Spectroscopy

Purpose: To confirm the chemical structure and assess purity.

Methodology:

- Sample Preparation: Dissolve 5-10 mg of **Benzyl-PEG8-alcohol** in a suitable deuterated solvent (e.g., CDCl₃, D₂O, or DMSO-d₆).
- ¹H NMR Analysis: Acquire the proton NMR spectrum. The spectrum should show characteristic peaks for the aromatic protons of the benzyl group (typically in the δ 7.2-7.4 ppm region), the benzylic methylene protons (around δ 4.5 ppm), the ethylene glycol repeat units (a complex multiplet typically between δ 3.5-3.7 ppm), and the terminal alcohol proton.
- 13C NMR Analysis: Acquire the carbon NMR spectrum to confirm the presence of all carbon atoms in their expected chemical environments.
- Data Interpretation: Integrate the proton signals to confirm the ratio of protons in different parts of the molecule, which should be consistent with the structure of Benzyl-PEG8alcohol.

Mass Spectrometry (MS)

Purpose: To determine the exact molecular weight and confirm the molecular formula.

Methodology:

- Sample Preparation: Prepare a dilute solution of the compound in a suitable solvent (e.g., methanol or acetonitrile) with or without a small amount of an ionization aid (e.g., formic acid for ESI+).
- Analysis: Infuse the sample into an electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) mass spectrometer.
- Data Interpretation: The resulting mass spectrum should show a prominent peak corresponding to the molecular ion ([M+H]+ or [M+Na]+). The measured mass should be within a few ppm of the calculated exact mass (460.267233 Da).



Size Exclusion Chromatography (SEC)

Purpose: To determine the hydrodynamic volume and assess the polydispersity of the PEG chain.

Methodology:

- System Preparation: Use a chromatographic system equipped with a refractive index (RI) or UV detector and a column suitable for separating polymers in the molecular weight range of interest.
- Mobile Phase: Select a suitable mobile phase in which the sample is soluble (e.g., aqueous buffer or an organic solvent like THF).
- Analysis: Inject the sample and a series of monodisperse PEG standards.
- Data Interpretation: The retention time of Benzyl-PEG8-alcohol will be compared to the
 calibration curve generated from the standards to determine its apparent molecular weight
 and polydispersity index (PDI). For a monodisperse compound like Benzyl-PEG8-alcohol,
 the PDI should be close to 1.0.

X-ray Diffraction (XRD)

Purpose: To determine the crystalline or amorphous nature of the compound in its solid state.

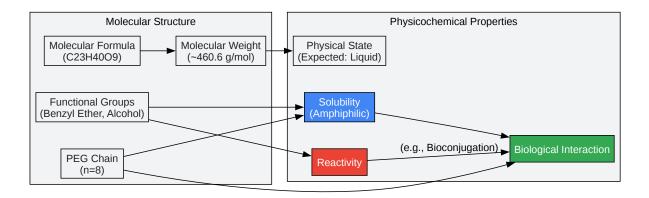
Methodology:

- Sample Preparation: If the sample can be solidified, prepare a powdered sample.
- Analysis: Analyze the sample using a powder X-ray diffractometer.
- Data Interpretation: A diffractogram with sharp, well-defined peaks indicates a crystalline structure, while a broad halo suggests an amorphous state.

Logical Relationship of Physicochemical Properties

The physicochemical properties of **Benzyl-PEG8-alcohol** are interconnected and dictate its behavior in various applications. The following diagram illustrates these relationships.





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Caption: Interrelationship of **Benzyl-PEG8-alcohol**'s structural and physicochemical properties.

Safety and Handling

A safety data sheet (SDS) for **Benzyl-PEG8-alcohol** indicates that comprehensive toxicological data is not available.[2] Therefore, it should be handled with the standard precautions for laboratory chemicals.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Use in a well-ventilated area. Avoid breathing vapors, mist, or gas. Avoid contact with skin and eyes.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

This technical guide provides a summary of the available information on the physicochemical properties of **Benzyl-PEG8-alcohol**. For researchers and drug development professionals, a



thorough experimental characterization of this important linker molecule is recommended to ensure its suitability for specific applications.

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References

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